

Physical properties of 4-Bromopyridine 1-oxide (melting point, solubility)

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Compound of Interest

Compound Name: 4-Bromopyridine 1-oxide

Cat. No.: B023353

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Technical Guide: Physical Properties of 4-Bromopyridine 1-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **4-Bromopyridine 1-oxide**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. The information presented herein is intended to support laboratory research and development activities.

Core Physical Properties

4-Bromopyridine 1-oxide is a red-brown solid at room temperature. Its key physical properties, based on available data, are summarized below.

Data Presentation

Property	Value	Solvents
Melting Point	163 °C (with decomposition)[1]	Not Applicable
Solubility	Soluble	Dimethyl Sulfoxide (DMSO), Methanol[1]

Note: Quantitative solubility data (e.g., in g/100 mL) is not readily available in the reviewed literature. The compound is qualitatively described as soluble in the listed solvents.

Experimental Protocols

While specific experimental details for the determination of the physical properties of **4-Bromopyridine 1-oxide** are not extensively published, a general methodology for each determination is outlined below.

Melting Point Determination (General Protocol)

The melting point of a solid organic compound like **4-Bromopyridine 1-oxide** is typically determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., silicone oil)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry **4-Bromopyridine 1-oxide** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block or attached to the thermometer in the heating bath of the melting point apparatus.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the solid first begins to melt (onset) and the temperature at which the last of the solid melts (completion) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the melting point and solubility of a chemical compound such as **4-Bromopyridine 1-oxide**.

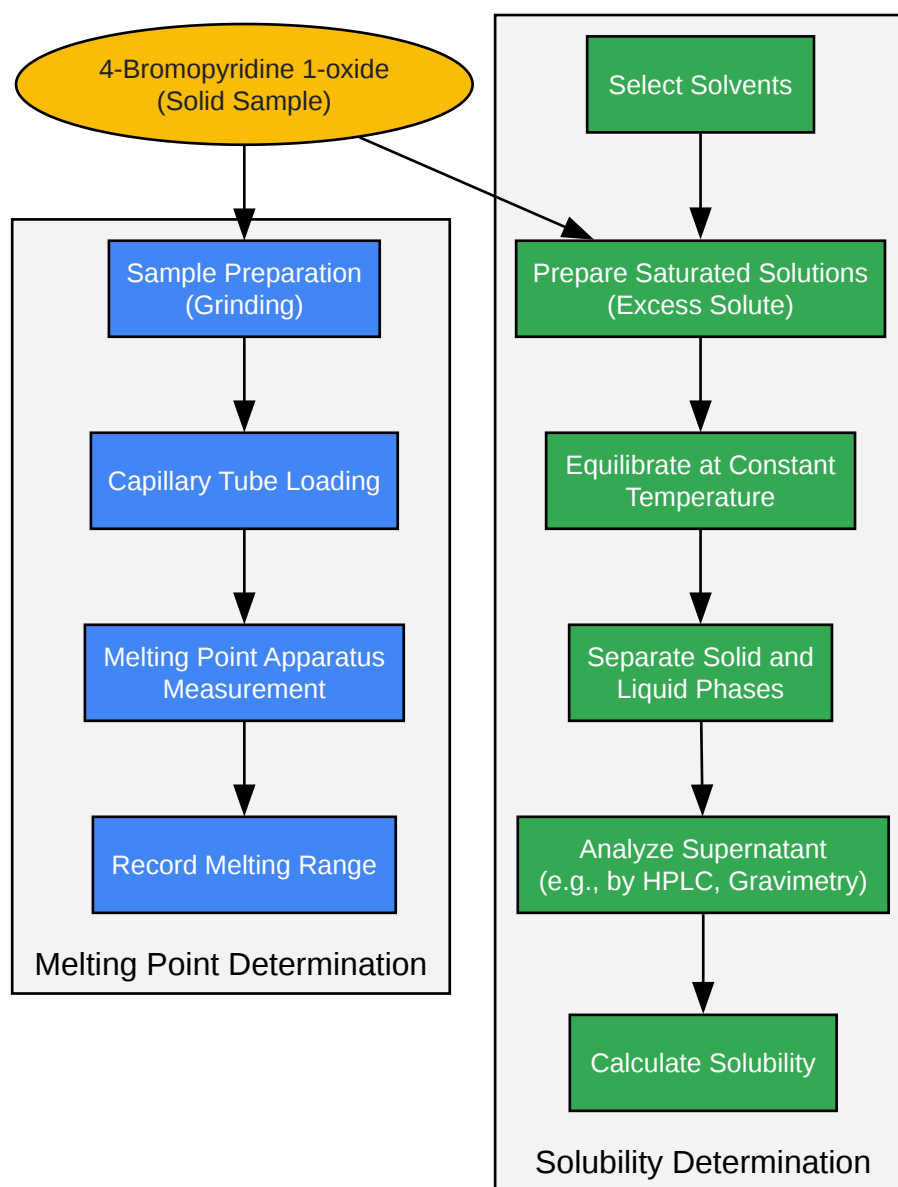


Figure 1: Generalized Experimental Workflow

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Caption: Generalized workflow for determining melting point and solubility.

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References

- 1. 4-Bromo-pyridine 1-oxide 97% | CAS: 14248-50-1 | AChemBlock [achemblock.com]
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